

# Technical Support Center: Optimizing Revalor® Performance in Research Settings

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## Compound of Interest

Compound Name: *Revalor*

Cat. No.: *B1205055*

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This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) to address potential issues encountered when using **Revalor®** implants in cattle under various experimental conditions. Environmental stressors can significantly impact animal physiology and, consequently, the performance outcomes of **Revalor®**. This guide offers insights into mitigating these effects and ensuring the validity of your research data.

## Frequently Asked Questions (FAQs)

Q1: What is **Revalor®** and how does it work?

**Revalor®** is a growth-promoting implant containing a combination of trenbolone acetate (TBA), a synthetic androgen, and estradiol (E2), a natural estrogen.[1][2] It is designed to increase weight gain and improve feed efficiency in cattle.[3][4] The synergistic action of these two hormones stimulates muscle growth and appetite.[2] Different formulations of **Revalor®** are available, offering varying dosages and release patterns to suit different stages of cattle production.[5][6]

Q2: What are the primary environmental stressors that can affect my experimental outcomes with **Revalor®**?

Environmental stressors can be broadly categorized as:

- **Climatic Stress:** This includes heat, cold, humidity, and extreme weather events. Heat stress is a significant factor that can negatively impact cattle performance.
- **Nutritional Stress:** This can result from poor forage quality, abrupt changes in diet, or inadequate energy and protein intake to support the growth potential stimulated by the implant.[7]
- **Management and Social Stress:** Factors such as transportation, handling, weaning, and social regrouping can induce a stress response.[2]
- **Disease and Immune Challenges:** Subclinical or clinical diseases can divert energy and nutrients away from growth and towards an immune response, potentially diminishing the effects of the implant.

Q3: Can I use **Revalor**® in grazing cattle with variable forage quality?

Yes, **Revalor**®-G is specifically designed for pasture cattle and has been shown to be effective in a variety of grazing conditions, including on low-nutrition, dormant winter pasture.[3]

However, to maximize the implant's effectiveness, cattle should have access to sufficient forage to meet their nutritional requirements for growth.[8] A complementary growth response is often observed when implanting is combined with supplementation.[8]

Q4: How does heat stress specifically impact the performance of **Revalor**®-implanted cattle?

While direct studies quantifying the percentage reduction in **Revalor**® efficacy under heat stress are limited, it is known that heat stress reduces feed intake and increases the animal's energy expenditure for thermoregulation. This can limit the availability of nutrients and energy required for the muscle growth stimulated by the implant. Therefore, it is crucial to implement heat stress mitigation strategies in your experimental design to ensure that the observed treatment effects are not confounded by environmental variables.

Q5: What is the correct administration procedure for **Revalor**® implants?

Proper administration is critical for implant effectiveness and to prevent complications. The implant should be placed subcutaneously in the middle third of the back of the ear.[9]

Aseptically prepare the implant site and use the correct implanting tool designed for **Revalor**® products.[9] Avoid crushing the pellets, as this can alter the release of the hormones.

## Troubleshooting Guide

Observed Issue	Potential Cause(s)	Recommended Action(s) / Troubleshooting Steps
<p>Suboptimal weight gain in implanted cattle compared to expectations.</p>	<p>Environmental Stressors: Heat stress, cold stress, or other adverse weather conditions.</p>	<p>- Provide access to shade, clean water, and proper ventilation to mitigate heat stress.- Ensure adequate bedding and windbreaks during cold weather.- Monitor animals closely during extreme weather events and adjust management practices as needed.</p>
<p>Nutritional Deficiencies: Inadequate energy, protein, or mineral intake to support growth.</p>	<p>- Analyze feed and forage for nutritional content.- Ensure the diet is balanced to meet the increased growth demands of implanted cattle.- Consider supplementation if forage quality is poor.[8]</p>	
<p>Underlying Health Issues: Subclinical or clinical disease can divert nutrients from growth.</p>	<p>- Implement a comprehensive herd health program, including vaccinations and parasite control.- Monitor animals for signs of illness and treat promptly.- Consult with a veterinarian to rule out any underlying health problems.</p>	
<p>Improper Implanting Technique: Incorrect placement, crushed pellets, or abscess formation.</p>	<p>- Review and adhere to the manufacturer's implanting guidelines.[9]- Ensure all personnel are properly trained in implant administration.- Palpate the implant site after administration to confirm proper placement.</p>	

<p>Variation in performance among implanted animals in the same treatment group.</p>	<p>Individual Animal Variation: Differences in genetics, health status, or social hierarchy.</p>	<ul style="list-style-type: none"> <li>- Ensure proper randomization of animals to treatment groups.- Monitor individual animal feed intake and behavior where possible.- Account for individual animal variation in your statistical analysis.</li> </ul>
<p>Implant Loss or Failure: The implant may be lost or encapsulated by fibrous tissue, preventing hormone release.</p>	<ul style="list-style-type: none"> <li>- Check for the presence of the implant a few days after administration.- If an implant is lost, consider the experimental protocol for handling such cases (e.g., exclusion from data analysis).</li> </ul>	
<p>Reduced feed intake after implanting or re-implanting.</p>	<p>Stress from Handling: The process of restraining and implanting cattle can cause temporary stress and reduce appetite.</p>	<ul style="list-style-type: none"> <li>- Minimize handling stress by using low-stress techniques.- Ensure a smooth and efficient workflow during processing.- Re-implanting can cause a decrease in feed intake that may take time to return to normal levels.[10]</li> </ul>
<p>Abscess or infection at the implant site.</p>	<p>Contamination during Administration: Use of non-sterile equipment or implanting in a dirty environment.</p>	<ul style="list-style-type: none"> <li>- Maintain strict hygiene during the implanting process.- Use a sharp, clean needle for each animal.- Clean and disinfect the implant site prior to administration.[9]</li> </ul>

## Quantitative Data Summary

The following tables summarize performance data from studies evaluating different **Revalor®** implant strategies. These tables provide a baseline for expected performance and can aid in experimental design and data interpretation.

Table 1: Performance of Steers with Different **Revalor®** Implant Strategies

Implant Strategy	Average Daily Gain (ADG) (lbs/day)	Feed Efficiency (Gain/Feed)	Hot Carcass Weight (HCW) (lbs)
Non-implanted Control	2.88	0.150	785
Revalor®-IS / Revalor®-S	3.52	0.165	908
Revalor®-XS	3.60	0.168	924

Data adapted from a study comparing different implant strategies in finishing steers.[11]

Table 2: Effect of **Revalor®-G** on Pasture Cattle

Treatment	Average Daily Gain (ADG) (lbs/day)	Total Weight Gain over Control (lbs)
Non-implanted Control	1.50	-
Revalor®-G	1.73	23

Data based on grazing studies with **Revalor®-G** showing an average additional weight gain over non-implanted cattle.[3]

Table 3: Performance of Heifers with Different **Revalor®** Implant Strategies

Implant Strategy	Final Body Weight (lbs)	Average Daily Gain (ADG) (lbs/day)	Hot Carcass Weight (HCW) (lbs)
Non-implanted Control	1157	2.95	723
Revalor®-200 (Day 1)	1226	3.17	767
Revalor®-XH (Day 1)	1224	3.15	765
Revalor®-XR (Day 1)	1228	3.17	769
Revalor®-200 (Day 70)	1230	3.17	772

Data from a study evaluating various implant strategies in feedlot heifers.[6]

## Experimental Protocols

Protocol 1: Evaluating the Efficacy of a Delayed-Release Implant (**Revalor®-XS**) in Finishing Steers

- Objective: To compare the performance of steers receiving a single delayed-release implant (**Revalor®-XS**) to those receiving a traditional re-implant strategy (**Revalor®-IS** followed by **Revalor®-S**) and a non-implanted control group.
- Animals: Yearling steers of similar breed and weight are randomly assigned to one of the three treatment groups.
- Treatments:
  - Control: No implant.
  - Re-implant: **Revalor®-IS** administered on day 1, followed by **Revalor®-S** on day 75.
  - Delayed-Release: **Revalor®-XS** administered on day 1 only.
- Data Collection: Individual animal weights are recorded at regular intervals (e.g., every 28 days). Feed intake per pen is monitored daily. At the end of the trial, hot carcass weight and other carcass characteristics are measured.

- **Statistical Analysis:** Performance data (ADG, feed efficiency) and carcass data are analyzed using appropriate statistical models to compare treatment effects.

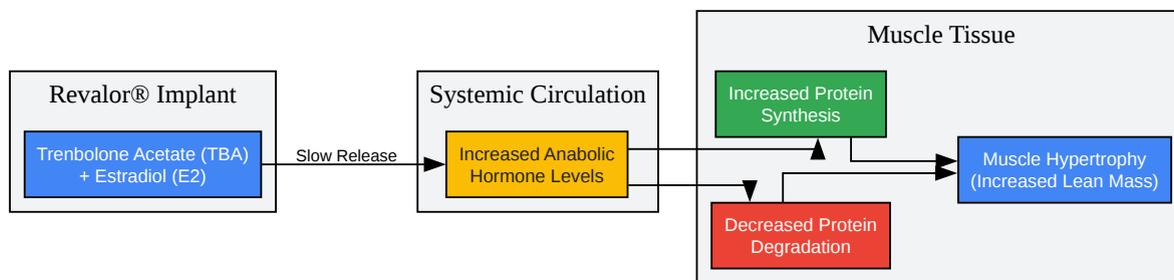
This protocol is based on the methodology described in studies evaluating **Revalor®-XS**.[\[11\]](#)

#### Protocol 2: Assessing the Impact of Implanting on Grazing Cattle

- **Objective:** To determine the effect of a **Revalor®-G** implant on the weight gain of steers grazing on pasture.
- **Animals:** Steers of similar age and genetic background are randomly allocated to a treatment or control group.
- **Treatments:**
  - **Control:** No implant.
  - **Implant:** **Revalor®-G** administered at the beginning of the grazing period.
- **Management:** All steers graze on the same pasture to ensure similar forage availability and quality.
- **Data Collection:** Individual animal weights are measured at the beginning and end of the grazing season.
- **Statistical Analysis:** The total weight gain and average daily gain are calculated and compared between the two groups using a t-test or similar statistical analysis.

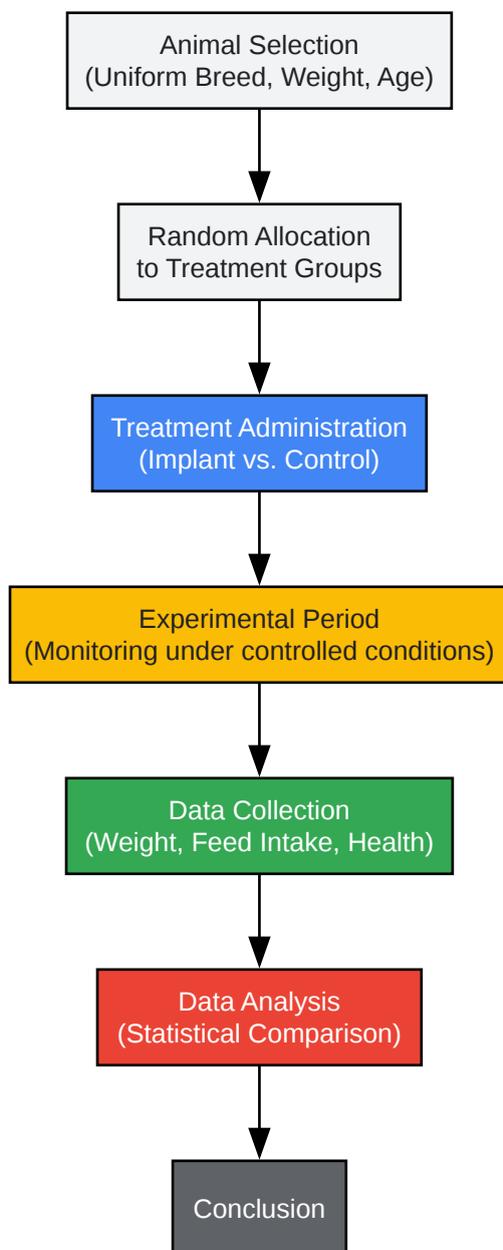
This protocol is a generalized representation of studies evaluating implants in pasture cattle.[\[3\]](#)

## Visualizations



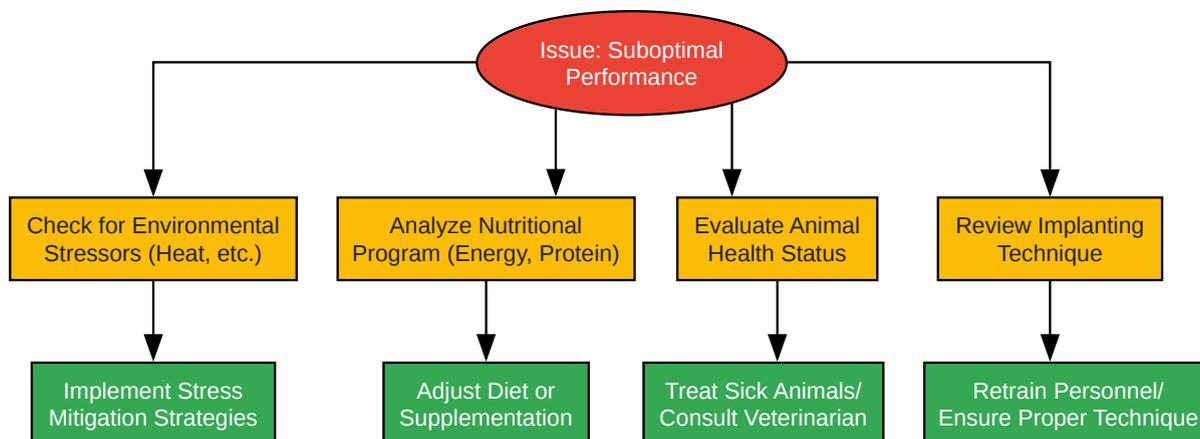
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Caption: Simplified signaling pathway of **Revalor®** action.



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Caption: General experimental workflow for a **Revalor®** study.



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Caption: Troubleshooting logic for poor **Revalor**® performance.

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